

An In-Depth Technical Guide to Des(1-cyclohexanol) Venlafaxine-d6

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Compound of Interest

Compound Name: Des(1-cyclohexanol) Venlafaxine-d6

Cat. No.: B589846

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This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and metabolic context of **Des(1-cyclohexanol) Venlafaxine-d6**. This deuterated analog serves as a crucial internal standard for the quantitative analysis of venlafaxine, a widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI).

Core Chemical Properties

Des(1-cyclohexanol) Venlafaxine-d6 is a stable isotope-labeled version of a venlafaxine impurity. Its primary application is in bioanalytical assays, particularly liquid chromatography-mass spectrometry (LC-MS/MS), to ensure accuracy and precision in the quantification of venlafaxine and its metabolites in biological matrices. The deuterium labeling provides a distinct mass signature, allowing it to be differentiated from the unlabeled analyte while exhibiting similar chemical and chromatographic behavior.

Quantitative Data Summary

The following tables summarize the key chemical and physical properties of **Des(1-cyclohexanol) Venlafaxine-d6** and its non-deuterated counterpart for comparison. It is important to note that comprehensive experimental data for the deuterated compound is limited, as it is primarily synthesized as an analytical standard.

Table 1: Chemical Identifiers

Property	Des(1-cyclohexanol) Venlafaxine-d6	Des(1-cyclohexanol) Venlafaxine
CAS Number	1330046-00-8[1][2][3][4]	775-33-7[5][6]
Molecular Formula	C ₁₁ H ₁₁ D ₆ NO[1][2][3]	C ₁₁ H ₁₇ NO[5][6]
Molecular Weight	185.30 g/mol [2][3]	179.26 g/mol [5][6]
InChI	InChI=1S/C11H17NO/c1-12(2)9-8-10-4-6-11(13-3)7-5-10/h4-7H,8-9H2,1-3H3/i1D3,2D3[1]	InChI=1S/C11H17NO/c1-12(2)9-8-10-4-6-11(13-3)7-5-10/h4-7H,8-9H2,1-3H3[5]
SMILES	COC1=CC=C(CCN(C([2H])([2H])C([2H])([2H])C=C1[1])	COc1ccc(CCN(C)C)cc1[5]
Synonyms	4-Methoxy-N,N-(dimethyl-d6)benzeneethanamine; p-Methoxy-N,N-(dimethyl-d6)phenethylamine[2]	2-(4-methoxyphenyl)-N,N-dimethylethanamine; Venlafaxine EP Impurity A[5]

Table 2: Physicochemical Properties

Property	Des(1-cyclohexanol) Venlafaxine-d6	Des(1-cyclohexanol) Venlafaxine
Appearance	Clear Colourless Oil[2]	Data not available
Boiling Point	254.9 ± 23.0 °C at 760 mmHg (Predicted)[7]	Data not available
Melting Point	Data not available	Data not available
Solubility	Likely soluble in organic solvents like DMSO and ethanol.[8]	Data not available
Storage Temperature	2-8°C Refrigerator[2]	Data not available

Experimental Protocols

Des(1-cyclohexanol) Venlafaxine-d6 is instrumental in the bioanalysis of venlafaxine. Below is a representative experimental protocol for the quantitative analysis of venlafaxine in human plasma using LC-MS/MS with a deuterated internal standard.

Protocol: Quantification of Venlafaxine in Human Plasma by LC-MS/MS

1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma sample (calibration standard, quality control, or unknown), add a specified amount of **Des(1-cyclohexanol) Venlafaxine-d6** working solution as an internal standard.
- Add 300 µL of acetonitrile (containing 0.1% formic acid) to precipitate plasma proteins.[9]
- Vortex the mixture for 1 minute.[9]
- Centrifuge the sample at high speed (e.g., 13,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.[9]
- Transfer the clear supernatant to an autosampler vial for LC-MS/MS analysis.[9]

2. Liquid Chromatography Conditions

- **LC System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UPLC) system.
- **Column:** A C18 reversed-phase column (e.g., ACQUITY UPLC® BEH Shield RP18, 1.7 μm , 100 mm \times 2.1 mm) is commonly used.[\[10\]](#)
- **Mobile Phase:** An isocratic or gradient elution with a mixture of an aqueous component (e.g., water with 2 mM ammonium acetate) and an organic solvent (e.g., acetonitrile). A common composition is acetonitrile:water (80:20, v/v).[\[10\]](#)
- **Flow Rate:** A typical flow rate is 0.3 mL/min.[\[10\]](#)
- **Injection Volume:** 5-10 μL .[\[9\]](#)
- **Column Temperature:** Maintained at a constant temperature, for example, 40°C.

3. Mass Spectrometry Conditions

- **Mass Spectrometer:** A triple quadrupole mass spectrometer.
- **Ionization Source:** Electrospray Ionization (ESI) in positive ion mode.[\[10\]](#)
- **Detection Mode:** Multiple Reaction Monitoring (MRM).[\[10\]](#)
- **MRM Transitions:** The specific precursor to product ion transitions are monitored for the analyte and the internal standard. Representative transitions are provided in the table below.

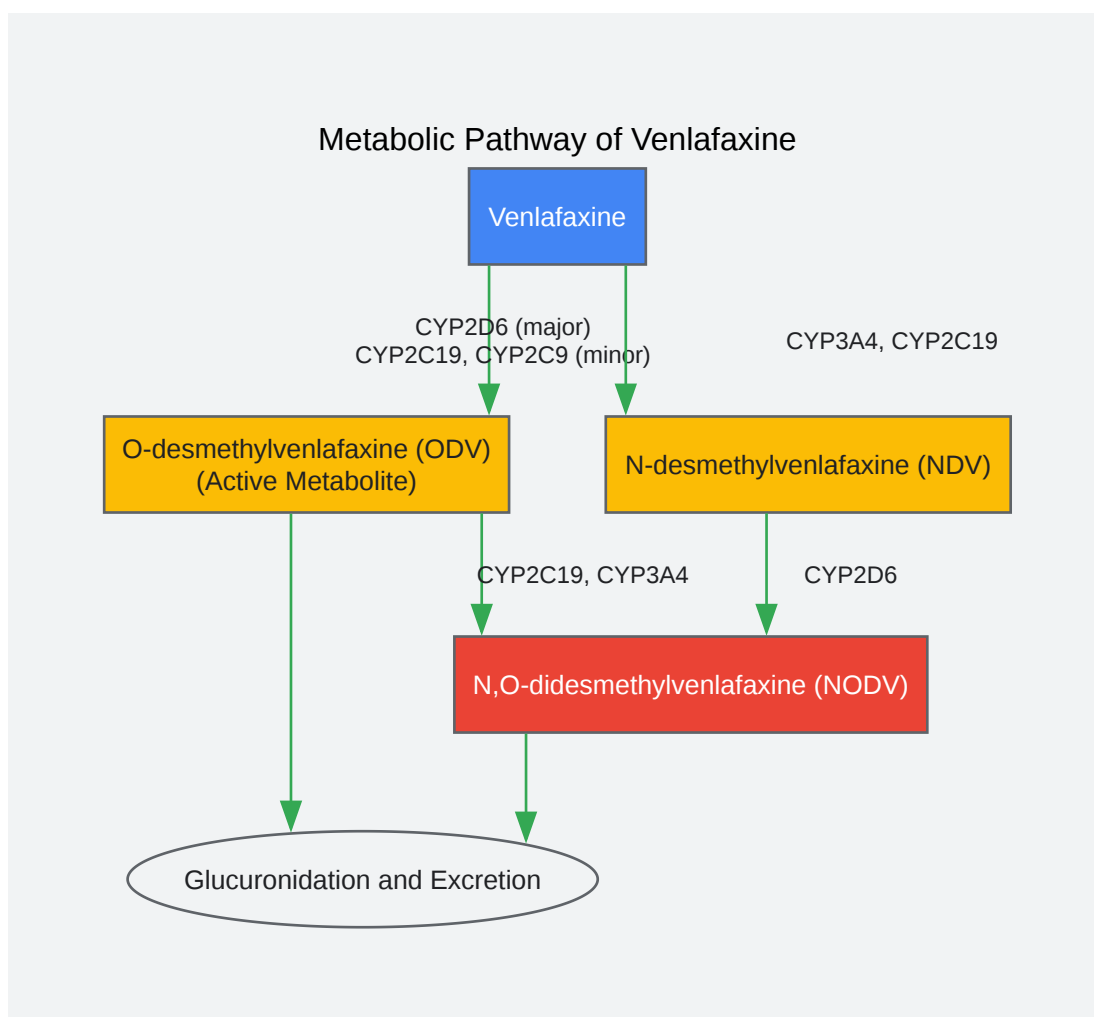
Table 3: Representative MRM Transitions for Venlafaxine and its Deuterated Analog

Compound	Precursor Ion (m/z)	Product Ion (m/z)
Venlafaxine	278.3	121.08
Venlafaxine-d6	284.4	121.0

Note: The MRM transitions for **Des(1-cyclohexanol) Venlafaxine-d6** would need to be empirically determined but are expected to be similar to other deuterated venlafaxine standards.

Signaling Pathways and Logical Relationships

As **Des(1-cyclohexanol) Venlafaxine-d6** is an analytical standard, it does not have its own signaling pathway. However, its use is intrinsically linked to the metabolic pathway of venlafaxine. The following diagram illustrates the major metabolic routes of venlafaxine, providing context for the analytical measurements where the deuterated standard is employed.



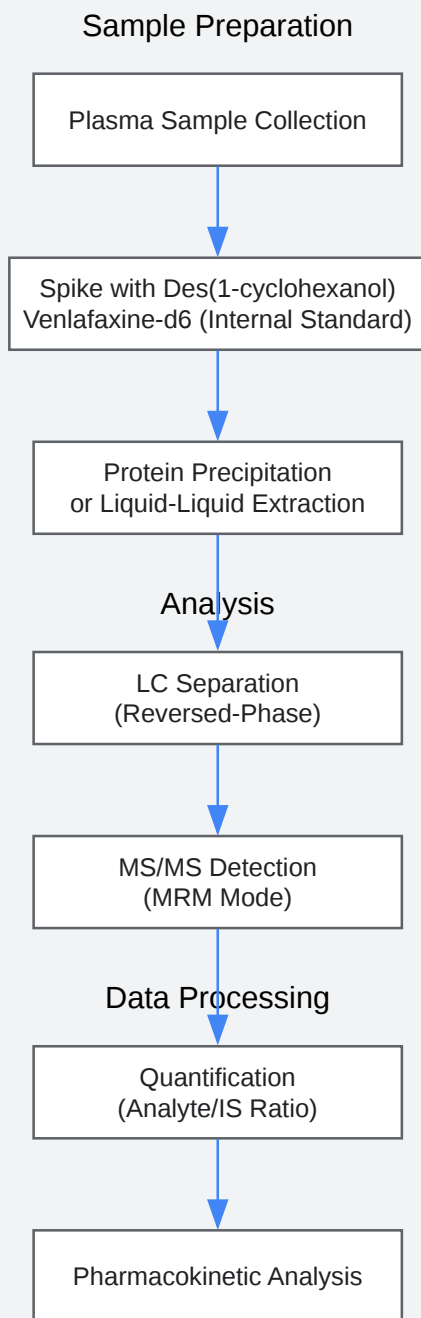
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Caption: Major metabolic pathways of venlafaxine in humans.

Experimental Workflow for Bioanalysis

The logical flow of a typical bioanalytical study involving **Des(1-cyclohexanol) Venlafaxine-d6** is depicted in the following diagram.

Bioanalytical Workflow using a Deuterated Internal Standard

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Caption: A typical workflow for quantitative bioanalysis.

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References

- 1. Des(1-cyclohexanol) Venlafaxine-d6 | LGC Standards [lgcstandards.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Des(1-cyclohexanol) Venlafaxine | LGC Standards [lgcstandards.com]
- 6. scbt.com [scbt.com]
- 7. 1330046-00-8|Des(1-cyclohexanol) Venlafaxine-d6|Des(1-cyclohexanol) Venlafaxine-d6|- 范德生物科技公司 [39.100.107.131]
- 8. Des(1-cyclohexanol) Venlafaxine-d6 | 稳定同位素 | CAS 1330046-00-8 | 美国InvivoChem [invivochem.cn]
- 9. benchchem.com [benchchem.com]
- 10. Rapid sensitive validated UPLC–MS method for determination of venlafaxine and its metabolite in rat plasma: Application to pharmacokinetic study - PMC [pmc.ncbi.nlm.nih.gov]
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